

# The Prelog-Djerassi Lactone: A Cornerstone in Macrolide Synthesis

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## Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

Cat. No.: B12778666

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An In-depth Technical Guide on the Discovery, History, and Synthesis of a Chiral Building Block

Originally dismissed as a mere degradation product, the **Prelog-Djerassi lactone** has ascended to a position of prominence in the field of organic chemistry. Its significance lies not in its own biological activity, but in its crucial role as a chiral synthon for the total synthesis of numerous macrolide antibiotics. This technical guide provides a comprehensive overview of the discovery, history, and key synthetic methodologies developed for this invaluable molecule, tailored for researchers, scientists, and drug development professionals.

## Discovery and Historical Context

In the mid-1950s, the structures of the macrolide antibiotics narbomycin and methymycin were under intense investigation. In 1956, two independent research groups, one led by Vladimir Prelog and the other by Carl Djerassi, reported the isolation of the same optically active lactonic acid as a degradation product of these respective antibiotics. This molecule, now known as the **Prelog-Djerassi lactone**, was initially a structural puzzle. It wasn't until 1970 that the complete relative and absolute stereochemistry was unequivocally established by Rickards

and Smith. The correct assignment of its four stereocenters was a critical step, paving the way for its use as a reliable chiral building block in the complex art of natural product synthesis.

## Physicochemical and Spectroscopic Data

The precise characterization of the **Prelog-Djerassi lactone** is fundamental to its application in synthesis. The following tables summarize its key physical and spectroscopic properties.

Table 1: Physical Properties of (+)-**Prelog-Djerassi Lactone**

| Property          | Value                                                                     |
|-------------------|---------------------------------------------------------------------------|
| Molecular Formula | C <sub>10</sub> H <sub>16</sub> O <sub>4</sub>                            |
| Molecular Weight  | 200.23 g/mol                                                              |
| Melting Point     | 123.5 - 125 °C                                                            |
| Optical Rotation  | [α] <sub>D</sub> <sup>25</sup> = +33° to +47.7° (c in CHCl <sub>3</sub> ) |

Table 2: Spectroscopic Data for the Methyl Ester of **Prelog-Djerassi Lactone**

| Spectroscopic Technique                                           | Key Features                                                                                                     |
|-------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------|
| Infrared (IR)                                                     | 1745 cm <sup>-1</sup> (ester C=O), 1190 cm <sup>-1</sup> , 1100 cm <sup>-1</sup> , 1000 cm <sup>-1</sup>         |
| Mass Spectrometry (MS)                                            | m/z 214 (M <sup>+</sup> ), 183, 144, 127, 113, 99, 43                                                            |
| <sup>1</sup> H Nuclear Magnetic Resonance ( <sup>1</sup> H NMR)   | δ 4.54 (1H, dd), ... (detailed assignments vary with solvent and specific derivative)                            |
| <sup>13</sup> C Nuclear Magnetic Resonance ( <sup>13</sup> C NMR) | δ 175.5 (s), 173.6 (s), 87.6 (d), 51.8 (q), 42.1 (d), 37.4 (t), 36.1 (d), 31.3 (d), 17.1 (q), 16.8 (q), 12.8 (q) |

## Key Synthetic Strategies and Experimental Protocols

The synthesis of the **Prelog-Djerassi lactone** has been a benchmark for stereoselective synthesis. Numerous strategies have been developed, a few of which are highlighted below.

## Evans Asymmetric Aldol Approach

One of the most elegant and widely recognized syntheses was developed by D.A. Evans and his group. This approach utilizes a chiral auxiliary to control the stereochemistry of an aldol reaction, a key bond-forming step.

Experimental Protocol Outline (Based on Evans, D. A.; Bartroli, J. Tetrahedron Lett.1982, 23, 807-810):

- **Alkylation:** A chiral N-propionyl imide derived from (1S,2R)-norephedrine is deprotonated with a lithium amide base to form a chiral enolate. This enolate is then alkylated with methallyl iodide to introduce one of the stereocenters with high diastereoselectivity.
- **Auxiliary Cleavage:** The chiral auxiliary is cleaved from the alkylated product to yield a chiral carboxylic acid.
- **Functional Group Transformations:** The terminal alkene is oxidatively cleaved to an aldehyde.
- **Aldol Condensation:** A second chiral enolate is generated and reacted with the aldehyde from the previous step in a highly stereoselective aldol reaction to form the carbon backbone with the desired stereochemistry.
- **Lactonization:** The resulting aldol product is then treated with acid to induce lactonization, affording the (+)-**Prelog-Djerassi lactone**.

## Synthesis from (-)-trans-Pulegenic Acid

An alternative approach utilizes a readily available chiral starting material from the "chiral pool."

Experimental Protocol Outline (Based on Hacini, S.; Santelli, M. Tetrahedron1990, 46, 7781-7792):

- **Starting Material:** The synthesis commences with (-)-trans-pulegenic acid.

- **Multi-step Conversion:** A seven-step sequence involving reactions such as methylation, ozonolysis, and reduction is employed to transform the starting material into the methyl ester of the **Prelog-Djerassi lactone**.
- **Overall Yield:** This particular route provides the target molecule in a 22% overall yield. An additional 5% can be obtained by recycling an unwanted diastereomer.

## Visualizing Synthetic Pathways

The following diagrams, generated using the DOT language, illustrate the logical flow of two key synthetic approaches to the **Prelog-Djerassi lactone**.



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Caption: Evans Asymmetric Aldol Synthesis Workflow.



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Caption: Synthesis from (-)-trans-Pulegenic Acid.

## Conclusion: An Enduring Legacy in Synthesis

The **Prelog-Djerassi lactone** stands as a testament to the power of chemical synthesis. Its journey from a degradation product to a cornerstone of macrolide synthesis highlights the ingenuity and evolution of stereoselective methodologies. While it may not possess inherent biological activity that warrants its use as a therapeutic agent, its role as a chiral building block is indispensable. For researchers in drug development and natural product synthesis, a thorough understanding of the history, properties, and synthetic routes to the **Prelog-Djerassi lactone** remains a vital part of the organic chemist's toolkit.

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